

An In-depth Technical Guide to the Fundamental Properties of Copper-Chromium Alloys

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This technical guide provides a comprehensive overview of the core properties of copper-chromium (Cu-Cr) alloys, materials prized for their unique combination of high strength, excellent electrical and thermal conductivity, and good corrosion resistance. This document details their mechanical and physical characteristics, the foundational principles of their strengthening mechanisms, and standardized experimental protocols for their evaluation.

Core Properties of Copper-Chromium Alloys

Copper-chromium alloys are a family of high-copper, age-hardenable alloys typically containing 0.6 to 1.2% chromium. The addition of chromium, and in some cases zirconium, allows for a significant increase in mechanical strength and hardness with only a moderate decrease in conductivity compared to pure copper.^[1] These alloys are widely used in applications demanding high performance, such as resistance welding electrodes, switch gears, electrical connectors, and components in the aerospace and automotive industries.^[2]

The exceptional properties of Cu-Cr alloys are achieved through a process of precipitation hardening. This involves a specific heat treatment cycle of solution annealing, quenching, and aging, which causes the formation of fine chromium-rich precipitates within the copper matrix.^[3] These precipitates impede dislocation movement, thereby strengthening the material.^[4]

Quantitative Data Summary

The following tables summarize the key mechanical and physical properties of two common copper-chromium alloys: UNS C18200 (Cu-Cr) and UNS C18150 (Cu-Cr-Zr).

Table 1: Mechanical Properties of UNS C18200 and UNS C18150 Copper-Chromium Alloys

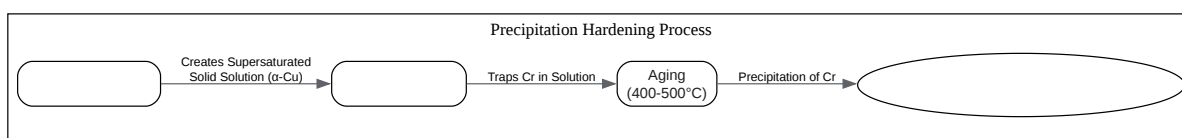
Property	UNS C18200 (Cu-Cr)	UNS C18150 (Cu-Cr-Zr)	Test Standard
Tensile Strength, Ultimate	310 - 530 MPa[5]	≥ 379 MPa[5]	ASTM E8
Tensile Strength, Yield (0.5% Extension)	97 - 450 MPa[5]	≥ 379 MPa[5]	ASTM E8
Elongation at Break	11 - 40%[5]	-	ASTM E8
Hardness, Rockwell B	65 - 82[5]	≥ 75 (heat treated)[5]	ASTM E18
Modulus of Elasticity	117 - 120 GPa[5]	117 GPa[5]	ASTM E8
Shear Modulus	44 - 49.6 GPa[5]	49.6 GPa[5]	-
Poisson's Ratio	0.34[5]	0.181[5]	-

Table 2: Physical Properties of UNS C18200 and UNS C18150 Copper-Chromium Alloys

Property	UNS C18200 (Cu-Cr)	UNS C18150 (Cu-Cr-Zr)
Density	8.89 g/cm ³	8.89 g/cm ³ [5]
Melting Point (Solidus)	1070 °C[5]	1070 °C
Melting Point (Liquidus)	1080 °C[5]	1080 °C[6]
Electrical Conductivity	~80% IACS	~80% IACS[6]
Thermal Conductivity	320 - 323.4 W/m·K[5]	323.4 W/m·K[5]
Coefficient of Thermal Expansion	18 μm/m·K[5]	16.45 x 10 ⁻⁶ per °C (20-100°C)[6]

Strengthening Mechanism: Precipitation Hardening

The primary strengthening mechanism in Cu-Cr alloys is precipitation hardening, also known as age hardening. This process involves a three-stage heat treatment to create a fine dispersion of chromium precipitates within the copper matrix.



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Precipitation hardening process for Cu-Cr alloys.

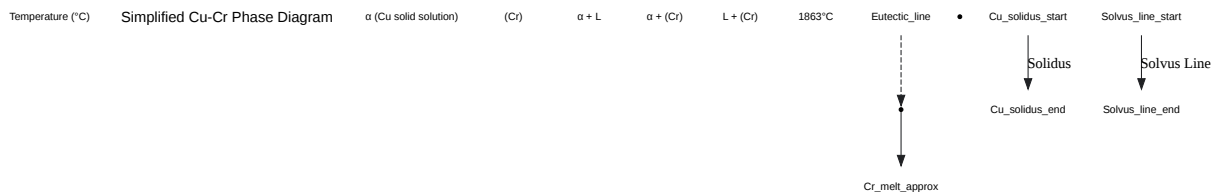
Solution Treatment: The alloy is heated to a high temperature (typically 950-1010°C for Cu-Cr alloys) to dissolve the chromium into the copper matrix, forming a single-phase solid solution. [3]

Quenching: The alloy is then rapidly cooled, usually by quenching in water. [3] This rapid cooling traps the chromium atoms in a supersaturated solid solution within the copper lattice.

Aging: Finally, the alloy is reheated to an intermediate temperature (around 400-500°C) and held for a specific duration. [3] This allows the chromium atoms to precipitate out of the supersaturated solution, forming very fine, dispersed particles that strengthen the alloy.

Copper-Chromium Phase Diagram

The equilibrium phase diagram for the copper-chromium system is a simple eutectic type. The diagram illustrates the phases present at different temperatures and compositions.



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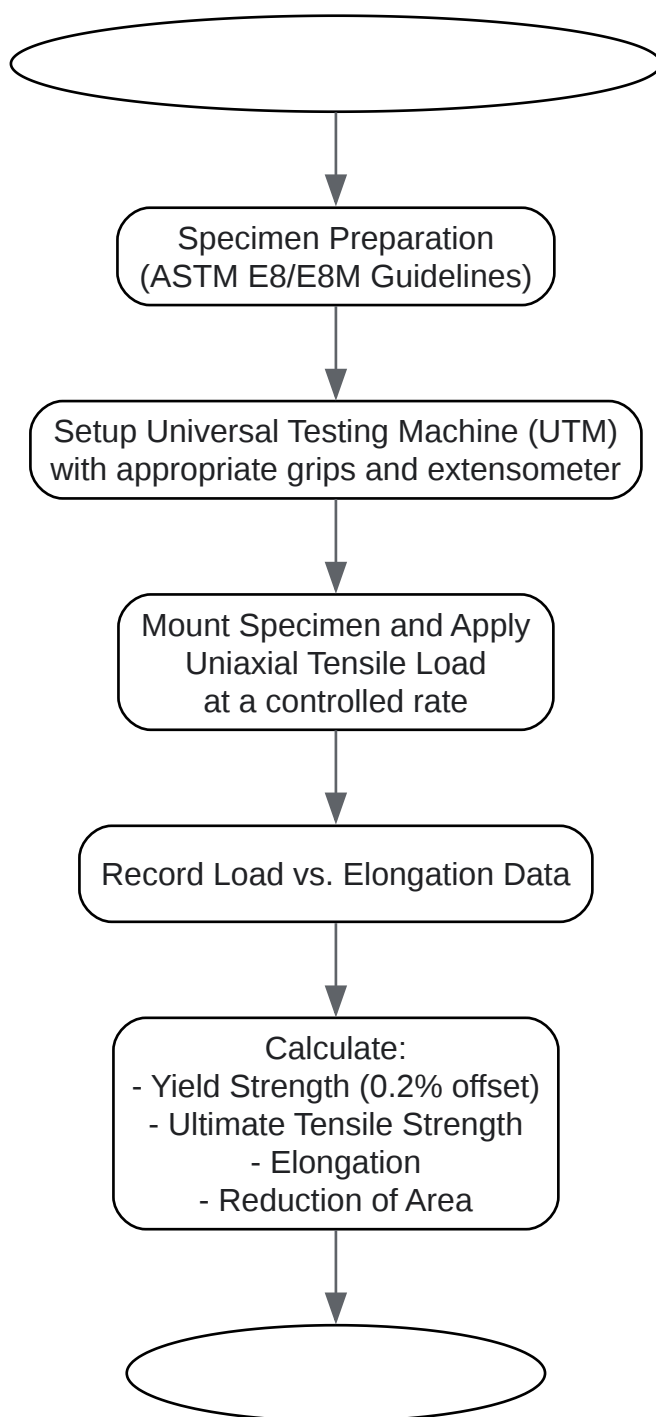
Simplified binary phase diagram for the Cu-Cr system.

Experimental Protocols

Accurate and reproducible characterization of copper-chromium alloys is essential for research and quality control. The following sections detail the standard methodologies for key experiments.

Tensile Testing (ASTM E8/E8M)

Tensile testing is performed to determine the strength and ductility of the alloy.



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Experimental workflow for tensile testing (ASTM E8).

Methodology:

- **Specimen Preparation:** Test specimens are machined from the alloy material according to the dimensions specified in ASTM E8/E8M.^{[7][8]} Common specimen geometries are rectangular ("dog-bone") for sheet/plate and round for bar stock. Surface finish is critical to avoid premature failure.
- **Equipment Setup:** A calibrated universal testing machine (UTM) equipped with appropriate grips to hold the specimen and an extensometer to accurately measure strain is used.^[7]
- **Test Procedure:** The specimen is securely mounted in the grips, ensuring proper alignment to avoid bending stresses.^[9] A uniaxial tensile load is applied at a constant rate of crosshead displacement or strain rate until the specimen fractures.^[7]
- **Data Acquisition:** The load applied to the specimen and the corresponding elongation are continuously recorded throughout the test.
- **Data Analysis:** The engineering stress and strain are calculated from the load-elongation data. Key properties determined include the yield strength (typically at 0.2% offset), ultimate tensile strength, percent elongation, and reduction in area.^[7]

Hardness Testing (ASTM E18)

Rockwell hardness testing is a common method to assess the resistance of the alloy to plastic deformation.

Experimental workflow for Rockwell hardness testing (ASTM E18).

Methodology:

- **Specimen Preparation:** The surface of the test specimen must be smooth, clean, and free from oxide or foreign matter. The thickness of the specimen should be at least ten times the depth of the indentation.
- **Test Procedure:**
 - A preliminary test force (minor load) is applied to the specimen using a specified indenter (e.g., a 1/16-inch steel ball for the Rockwell B scale, which is common for copper alloys).^[10]

- An additional force (major load) is then applied for a set dwell time.
- The major load is removed, and the Rockwell hardness number is automatically calculated by the testing machine based on the difference in the depth of penetration before and after the application of the major load.[\[10\]](#)
- Reporting: The result is reported as a hardness number on a specific Rockwell scale (e.g., 75 HRB).

Metallographic Analysis (ASTM E3)

Metallographic analysis is crucial for examining the microstructure of Cu-Cr alloys, including grain size, phase distribution, and the morphology of chromium precipitates.

Methodology:

- Sectioning and Mounting: A representative sample is cut from the bulk material, taking care to avoid excessive heating or deformation.[\[11\]](#) The sample is then typically mounted in a polymer resin to facilitate handling during subsequent preparation steps.[\[11\]](#)
- Grinding and Polishing: The mounted specimen is ground with successively finer abrasive papers to achieve a planar surface.[\[12\]](#) This is followed by polishing with diamond suspensions or alumina slurries to produce a mirror-like, deformation-free surface.[\[12\]](#)
- Etching: The polished surface is chemically etched to reveal the microstructural features. A common etchant for copper alloys is a solution of ferric chloride or ammonium persulfate.[\[13\]](#)
- Microscopic Examination: The etched specimen is examined using an optical microscope or a scanning electron microscope (SEM) to observe the microstructure. For detailed analysis of the fine chromium precipitates, transmission electron microscopy (TEM) is often employed.[\[14\]](#)

Sample Preparation for TEM: For TEM analysis, thin foils are prepared. This typically involves:

- Mechanically thinning a 3mm disc of the alloy to about 100-200 micrometers.[\[15\]](#)
- Further thinning to electron transparency using techniques like twin-jet electropolishing.[\[14\]](#) [\[16\]](#) A common electrolyte for electropolishing copper alloys is a solution of phosphoric acid

or a mixture of nitric acid and methanol.[17][18]

This guide provides a foundational understanding of the properties and analysis of copper-chromium alloys. For more specific applications, further research into the extensive body of literature is recommended.

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